

# Application Notes and Protocols for Preparing NCC-149 Stock Solution in DMSO

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## Introduction

NCC-149 is a potent and selective inhibitor of Histone Deacetylase 8 (HDAC8), a class I histone deacetylase.[1][2][3] Its chemical name is N-hydroxy-3-(1-((phenylthio)methyl)-1H-1,2,3-triazol-4-yl)benzamide.[2] HDAC8 is implicated in the regulation of gene expression and has been identified as a therapeutic target in various diseases, including T-cell lymphomas and neuroblastoma. NCC-149's inhibitory action on HDAC8 leads to an increase in the acetylation of HDAC8 substrates, a key mechanism in its biological activity. A primary non-histone substrate of HDAC8 is the Structural Maintenance of Chromosomes 3 (SMC3) protein, a core component of the cohesin complex.[4][5][6] By preventing the deacetylation of SMC3, NCC-149 can modulate the cohesin cycle, which plays a critical role in sister chromatid cohesion, DNA repair, and gene expression.[4][5][7] These application notes provide a detailed protocol for the preparation of a stock solution of NCC-149 in Dimethyl Sulfoxide (DMSO) for use in in vitro research applications.

## **Data Presentation**

Quantitative data for **NCC-149** is summarized in the table below for easy reference.



Property	Value	Reference
Chemical Name	N-hydroxy-3-(1- ((phenylthio)methyl)-1H-1,2,3- triazol-4-yl)benzamide	[2]
Molecular Formula	C16H14N4O2S	N/A
Molecular Weight	326.37 g/mol	N/A
Appearance	Solid powder	N/A
Solubility	Soluble in DMSO	N/A
Purity	>98% (typical)	N/A
Storage (Powder)	-20°C for long-term storage	N/A
Storage (Stock Solution)	-20°C or -80°C	[1]

# **Experimental Protocols**

# Protocol 1: Preparation of a 10 mM NCC-149 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **NCC-149** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for cell culture experiments.

#### Materials:

- NCC-149 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- · Calibrated micropipettes and sterile tips



- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Calculation:

To prepare a 10 mM stock solution, the required mass of **NCC-149** can be calculated using the following formula:

Mass (mg) = Desired Concentration (mM) x Molecular Weight (g/mol) x Volume (L) x 1000

For preparing 1 mL (0.001 L) of a 10 mM stock solution of NCC-149 (MW = 326.37 g/mol):

Mass (mg) =  $10 \text{ mM} \times 326.37 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 3.2637 \text{ mg}$ 

### Procedure:

- Preparation: In a sterile environment (e.g., a laminar flow hood), bring the NCC-149 powder and DMSO to room temperature.
- Weighing: Carefully weigh out approximately 3.26 mg of NCC-149 powder on a calibrated analytical balance and transfer it to a sterile microcentrifuge tube. Record the exact weight.
- Solvent Addition: Based on the actual weight of the NCC-149 powder, calculate the precise volume of DMSO required to achieve a 10 mM concentration. For example, if 3.26 mg of powder was weighed, add 1.0 mL of DMSO to the tube.
- Dissolution: Tightly cap the microcentrifuge tube and vortex the solution until the NCC-149 powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C, the stock solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.[1]

# **Protocol 2: Preparation of Working Solutions from Stock**



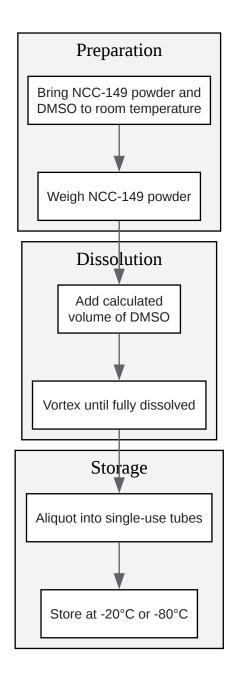
For cell-based assays, the concentrated DMSO stock solution must be diluted to the final working concentration in the cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5% (v/v).

#### Procedure:

- Thawing: Thaw a single aliquot of the 10 mM NCC-149 stock solution at room temperature.
- Serial Dilution (Recommended): To achieve a low final concentration and ensure homogeneity, perform serial dilutions. For example, to achieve a final concentration of 10 μM in a final volume of 1 mL of cell culture medium:
  - $\circ$  Prepare an intermediate dilution by adding 1  $\mu$ L of the 10 mM stock solution to 99  $\mu$ L of sterile cell culture medium to get a 100  $\mu$ M solution.
  - $\circ$  Add 100  $\mu$ L of the 100  $\mu$ M intermediate solution to 900  $\mu$ L of cell culture medium to achieve the final 10  $\mu$ M concentration.
- Direct Dilution (for higher concentrations): For higher working concentrations, a direct dilution may be feasible. For example, to make a 10 μM working solution directly from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μL of stock to 999 μL of medium).
- Mixing: Gently mix the final working solution by pipetting up and down before adding it to the cells.
- Control: Always include a vehicle control in your experiments, which consists of the cell
  culture medium with the same final concentration of DMSO as the drug-treated samples.

## **Visualizations**

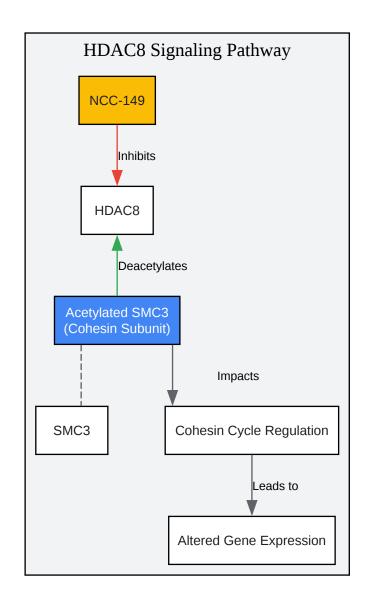




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Caption: Workflow for preparing NCC-149 stock solution.





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Caption: NCC-149 inhibits HDAC8, leading to increased SMC3 acetylation.

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